

An In-depth Technical Guide to the Isomers and Properties of Dodecane (C₁₂H₂₆)

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Compound of Interest

Compound Name: 5-Propylnonane

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This technical guide provides a comprehensive overview of the isomers of the molecular formula C₁₂H₂₆, commonly known as dodecane. It delves into their physical and chemical properties, with a focus on data relevant to scientific research and development. This document also outlines the experimental protocols for determining these properties and includes a logical framework for understanding isomer classification.

Introduction to Dodecane Isomers

Dodecane is an alkane with the chemical formula C₁₂H₂₆. It exists as 355 constitutional isomers, each with the same molecular weight but differing in the arrangement of their carbon atoms. These structural variations lead to significant differences in their physical properties. The isomers can be broadly categorized into the straight-chain isomer (n-dodecane) and various branched-chain isomers. Increased branching generally leads to a decrease in the boiling point and an increase in the melting point due to changes in intermolecular van der Waals forces and molecular symmetry.

Physicochemical Properties of Selected C₁₂H₂₆ Isomers

The following tables summarize key quantitative data for n-dodecane and a selection of its branched-chain isomers, illustrating the impact of molecular structure on physical properties.

Table 1: Physical Properties of Selected C12H26 Isomers

Isomer Name	IUPAC Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)
n-Dodecane	Dodecane	112-40-3	216.2[1]	-9.6[1]	0.7495 @ 20°C[1]
2-Methylundecane	2-Methylundecane	7045-71-8	210[2]	-46.8[2]	0.74[3][4]
2,2-Dimethyldecane	2,2-Dimethyldecane	17302-37-3	201[5]	-50.8[5]	0.7406[5]
2,6-Dimethyldecane	2,6-Dimethyldecane	13150-81-7	~220[6]	Not well-defined[6]	~0.74 @ 20°C[6]
2,2,4,6,6-Pentamethylheptane	2,2,4,6,6-Pentamethylheptane	13475-82-6	177.65[7]	-67[7]	0.7487 @ 20°C[7]

Chemical Properties and Solubility

All isomers of dodecane are alkanes, characterized by single carbon-carbon and carbon-hydrogen bonds. This saturation results in low chemical reactivity. They are non-polar molecules and are therefore generally soluble in non-polar organic solvents like hexane and toluene, and practically insoluble in polar solvents such as water.[8][9]

Experimental Protocols

The determination of the physicochemical properties of C12H26 isomers relies on established experimental techniques.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Micro-Boiling Point Determination (Thiele Tube Method): This method is suitable for small sample volumes.[\[10\]](#)

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.[\[10\]](#)
- **Heating:** The Thiele tube is gently heated, causing a stream of bubbles to emerge from the capillary tube.[\[10\]](#)
- **Measurement:** The heat is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[10\]](#)

Distillation Method: For larger sample volumes, a simple distillation can be used to determine the boiling point.[\[11\]](#) The temperature of the vapor that condenses on the thermometer bulb during distillation represents the boiling point.[\[11\]](#)

Determination of Density

Density is the mass per unit volume of a substance.

Gravimetric Buoyancy Method (Archimedes' Principle): This is a widely used and accurate method.[\[12\]](#)

- **Measurement in Air:** A sinker of known volume is weighed in air.
- **Measurement in Liquid:** The same sinker is then weighed while fully submerged in the liquid isomer.
- **Calculation:** The density of the liquid is calculated from the difference in the two weights and the known volume of the sinker.[\[12\]](#)[\[13\]](#)

Pycnometer Method: A pycnometer is a flask with a precisely known volume.

- Weighing the Empty Pycnometer: The mass of the clean, dry pycnometer is determined.
- Weighing the Filled Pycnometer: The pycnometer is filled with the liquid isomer and weighed again.
- Calculation: The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[13]

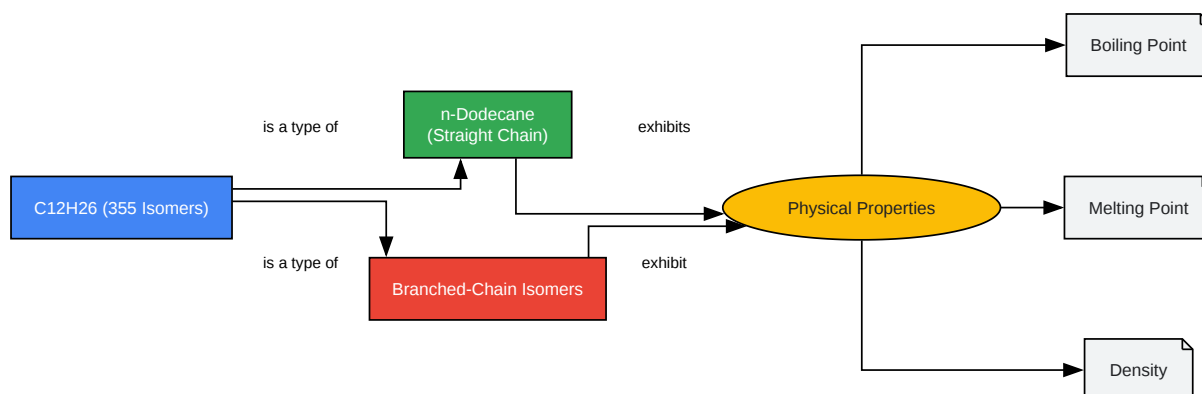
Isomer Separation and Structural Elucidation

Gas Chromatography (GC): Due to their different boiling points, the isomers of dodecane can be effectively separated using gas chromatography.[14] A long capillary column with a non-polar stationary phase is typically used, and the isomers will elute at different retention times based on their volatility.[15][16][17]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectroscopy are powerful tools for determining the precise structure of each isomer.[18][19][20] The chemical shifts, splitting patterns, and integration of the signals in the NMR spectrum provide detailed information about the connectivity of the carbon and hydrogen atoms in the molecule.[21][22]

Logical Relationships of C₁₂H₂₆ Isomers

The following diagram illustrates the classification of C₁₂H₂₆ isomers and the relationship between their structure and physical properties.



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References

- 1. webqc.org [webqc.org]
- 2. 2-methylundecane [chemister.ru]
- 3. chembk.com [chembk.com]
- 4. Page loading... [guidechem.com]
- 5. Dimethyldecane, 2,2- CAS#: 17302-37-3 [m.chemicalbook.com]
- 6. Buy 2,6-Dimethyldecane (EVT-365501) | 13150-81-7 [evitachem.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. quora.com [quora.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 13. mt.com [mt.com]
- 14. vurup.sk [vurup.sk]
- 15. researchgate.net [researchgate.net]
- 16. Separation of alkanes and aromatic compounds by packed column gas chromatography using functionalized multi-walled carbon nanotubes as stationary phases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. NMR Spectroscopy [www2.chemistry.msu.edu]

- 20. NMR spectroscopy - An Easy Introduction - Chemistry Steps [chemistrysteps.com]
- 21. Alkanes | OpenOChem Learn [learn.openochem.org]
- 22. pubs.acs.org [pubs.acs.org]
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